Advanced Crystal Structure Analysis of 2-Amino-6-hydroxy-4-methoxybenzoic Acid

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Compound of Interest

Compound Name:	*2-Amino-6-hydroxy-4-methoxybenzoicacid*
Cat. No.:	*B13118201*

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Executive Summary & Strategic Context

The structural elucidation of 2-Amino-6-hydroxy-4-methoxybenzoic acid represents a critical checkpoint in the characterization of polyketide synthase (PKS) intermediates, particularly in the biosynthesis of ansamycins and maytansinoids. Unlike simple benzoic acid derivatives, this molecule presents a "perfect storm" of crystallographic challenges: multiple hydrogen-bond donors/acceptors, potential for zwitterionic polymorphism, and keto-enol tautomerization arising from the phenol-amine-acid triad.

This guide moves beyond standard operating procedures to provide a rigorous, self-validating framework for determining the crystal structure of this compound. We focus on distinguishing between neutral and zwitterionic solid-state forms—a distinction that fundamentally alters bioavailability and solubility profiles in drug development.

Chemical Identity & Structural Predictions[1]

Before initiating diffraction experiments, we must model the expected lattice behaviors to optimize data collection strategies.

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The Tautomeric Challenge

The ortho-amino and ortho-hydroxy positioning relative to the carboxylic acid creates competing intramolecular hydrogen bonding motifs.

- Motif A (Neutral): Intramolecular N-H···O=C (stabilizing the planar conformation).
- Motif B (Zwitterionic): Proton transfer from -COOH to $-NH_2$, forming a carboxylate-ammonium ion pair.

Application Note: In similar systems (e.g., p-aminobenzoic acid), solvent polarity dictates the crystallization pathway. High-dielectric solvents (water, DMSO) favor zwitterionic lattices, while low-dielectric solvents (ethanol, acetone) often yield neutral forms.

Expected Geometric Parameters (CSD Analogs)

Based on statistical averages from the Cambridge Structural Database (CSD) for substituted aminobenzoic acids.

Parameter	Fragment	Predicted Value (Å/°)	Significance
Bond Length	C(aromatic)–N(amino)	1.37 – 1.40 Å	Shortening indicates resonance participation.
Bond Length	C=O (Carboxyl)	1.21 – 1.23 Å	Elongation suggests strong H-bond acceptance.
Bond Angle	C–C–C (Endocyclic)	118° – 122°	Deviations indicate steric strain from substituents.
Torsion	–COOH Rotation	0° – 15°	Planarity is expected due to intramolecular H-bonding.

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Experimental Protocol: Single Crystal Growth

Achieving diffraction-quality crystals for this specific poly-functionalized acid requires a "matrix screening" approach to control supersaturation kinetics.

Solvent System Selection

Do not rely on a single solvent. Use the Polarity Gradient Method:

- Primary Solvent (Dissolution): Methanol or Ethanol (High solubility).
- Anti-Solvent (Precipitation): Hexane or Diethyl Ether (Low solubility).
- Modifier: 0.1% Formic Acid (to suppress zwitterion formation) OR 0.1% Triethylamine (to encourage salt formation).

Vapor Diffusion Workflow

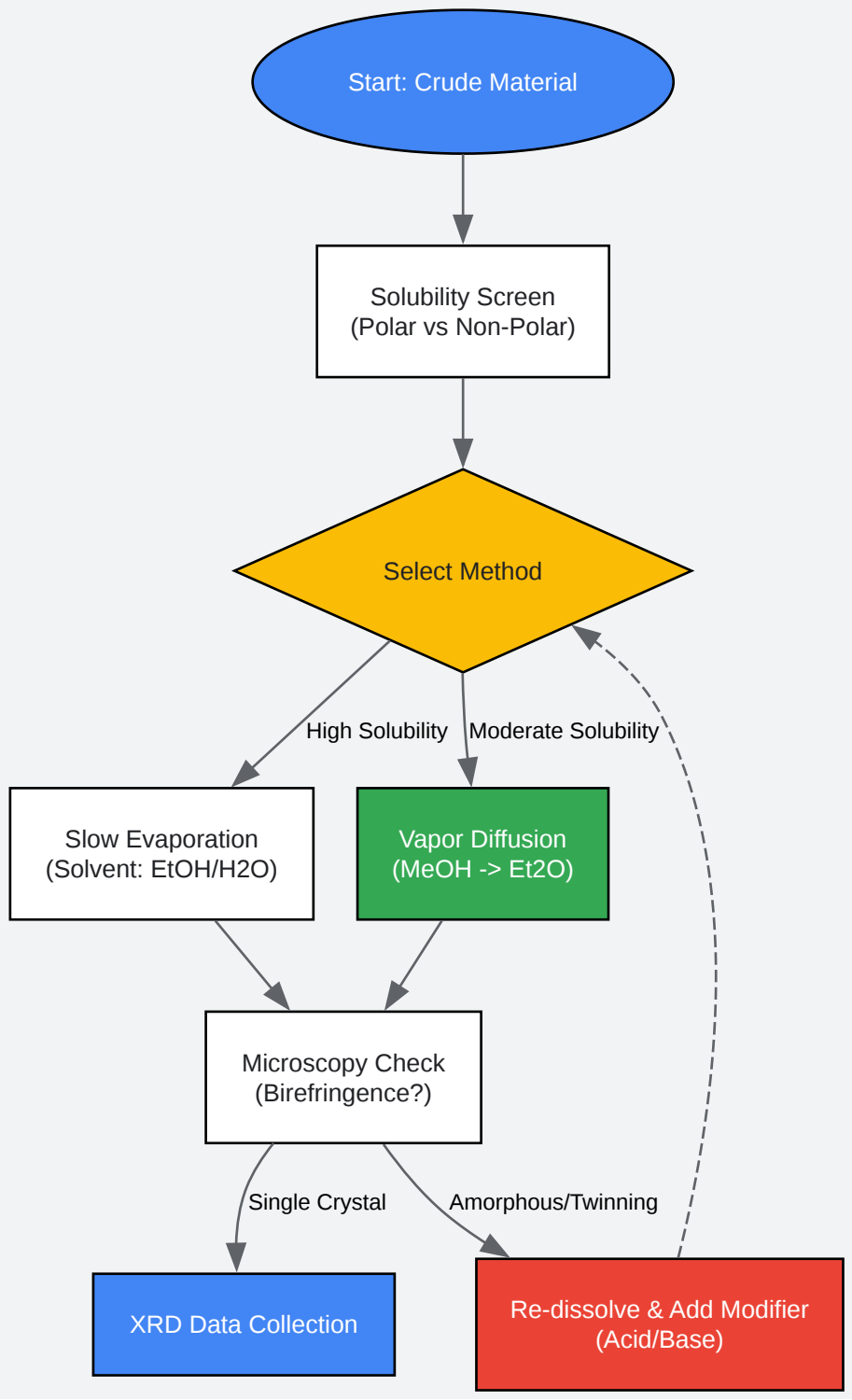
Why this method? It provides the slowest, most controlled approach to supersaturation, minimizing twinning and disorder.

- Preparation: Dissolve 20 mg of the target compound in 1.5 mL of Methanol in a small inner vial (4 mL capacity).
- Setup: Place the open inner vial inside a larger jar (20 mL capacity) containing 5 mL of Diethyl Ether.
- Equilibration: Seal the outer jar tightly. Store at 4°C in a vibration-free environment.
- Observation: Monitor daily under polarized light. Birefringence indicates crystallinity.

Visualization of Crystallization Logic

The following diagram outlines the decision matrix for optimizing crystal growth based on the molecule's behavior.

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Figure 1: Decision matrix for crystallizing poly-functionalized benzoic acids.

X-Ray Diffraction & Data Refinement

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Once a crystal (approx.[1] 0.1 x 0.1 x 0.2 mm) is isolated, the data collection strategy must account for the light atoms (C, H, N, O) and potential disorder.

Data Collection Parameters

- Radiation Source: Mo-Kα (λ = 0.71073 Å). While Cu-Kα provides higher intensity for small organic molecules, Mo is preferred here to minimize absorption effects and access higher resolution shells (

).
- Temperature:100 K (Cryostream).
  - Causality: Cooling is non-negotiable. It reduces thermal vibration (atomic displacement parameters), which is essential for locating the hydrogen atoms on the -OH and -NH_2 groups. Accurate H-atom positioning is the only way to confirm the zwitterionic vs. neutral state.

Refinement Strategy (SHELXL)

The critical step for this molecule is the treatment of Hydrogen atoms.

- Carbon-bound H: Treat using a riding model (AFIX 43 for aromatic, AFIX 137 for methyl).
- Heteroatom H (N-H, O-H):
  - Initial: Locate in Difference Fourier Map (

).
  - Refinement: Attempt to refine coordinates freely with isotropic thermal parameters (

    of parent).
  - Constraint: If unstable, use DFIX restraints (e.g., O-H = 0.82 Å, N-H = 0.87 Å) rather than rigid riding models to allow for H-bonding evidence.

Structural Analysis: The Hydrogen Bond Network

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The crystal packing of 2-Amino-6-hydroxy-4-methoxybenzoic acid will be dominated by supramolecular synthons. We analyze these using graph set notation.

Predicted Synthons

- Dimerization: Carboxylic acids typically form centrosymmetric dimers (

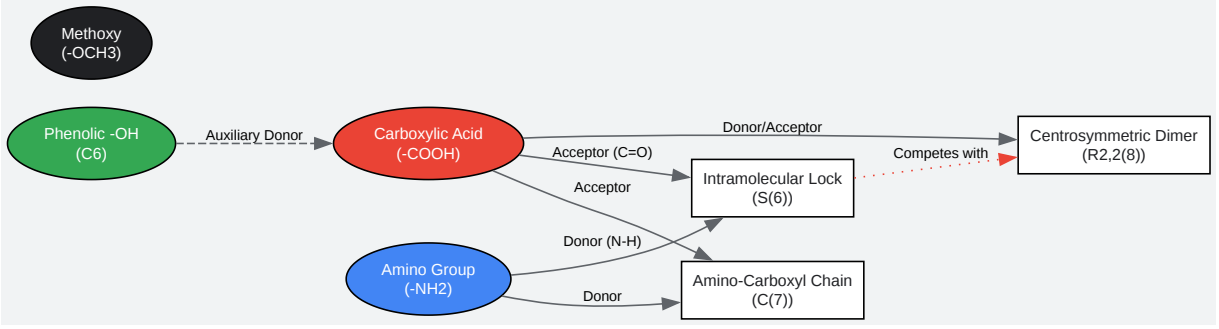
). However, the ortho-amino group may disrupt this, leading to head-to-tail chains (

  or

).
- Intramolecular Lock: The S(6) motif (Intramolecular H-bond between Amino N and Carbonyl O) is highly probable, locking the phenyl ring and carboxyl group into coplanarity.

H-Bonding Interaction Map

The following diagram illustrates the competing forces stabilizing the crystal lattice.



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Figure 2: Supramolecular synthon competition in the crystal lattice.

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